

Essential Safety and Operational Guide for Handling NP-1815-PX Sodium

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Compound of Interest

Compound Name: NP-1815-PX sodium

Cat. No.: B15584981

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, storage, and disposal of **NP-1815-PX sodium**, ensuring laboratory safety and procedural integrity.

This document provides critical safety and logistical information for the handling of **NP-1815-PX sodium** (CAS 1239578-80-3), a selective P2X4 receptor antagonist used in research. The following procedures are based on general safety protocols for handling research-grade chemical compounds and should be supplemented by a thorough review of the specific Safety Data Sheet (SDS) provided by the manufacturer and your institution's safety guidelines. All TargetMol products, including NP-1815-PX, are intended for research purposes only.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory to ensure user safety when handling **NP-1815-PX sodium**. The following table summarizes the required PPE.

Body Part	Equipment	Specification
Eyes	Safety Goggles	Tightly fitting with side-shields, conforming to EN 166 (EU) or NIOSH (US) standards.
Hands	Chemical-resistant Gloves	Impermeable gloves (e.g., nitrile) inspected prior to use.
Body	Laboratory Coat	Standard laboratory coat.
Respiratory	Not generally required	Use in a well-ventilated area. A respirator may be necessary for bulk handling or if dust is generated.

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **NP-1815-PX sodium** and to prevent accidental exposure.

Aspect	Procedure
Handling	Handle in a well-ventilated place. Avoid contact with skin and eyes. Avoid the formation of dust and aerosols.
Storage	Store the container tightly closed in a dry, cool, and well-ventilated place. Keep away from foodstuff containers or incompatible materials.
Hygiene	Handle in accordance with good industrial hygiene and safety practices.

Emergency Procedures: First Aid

In the event of exposure, immediate and appropriate first aid is critical.

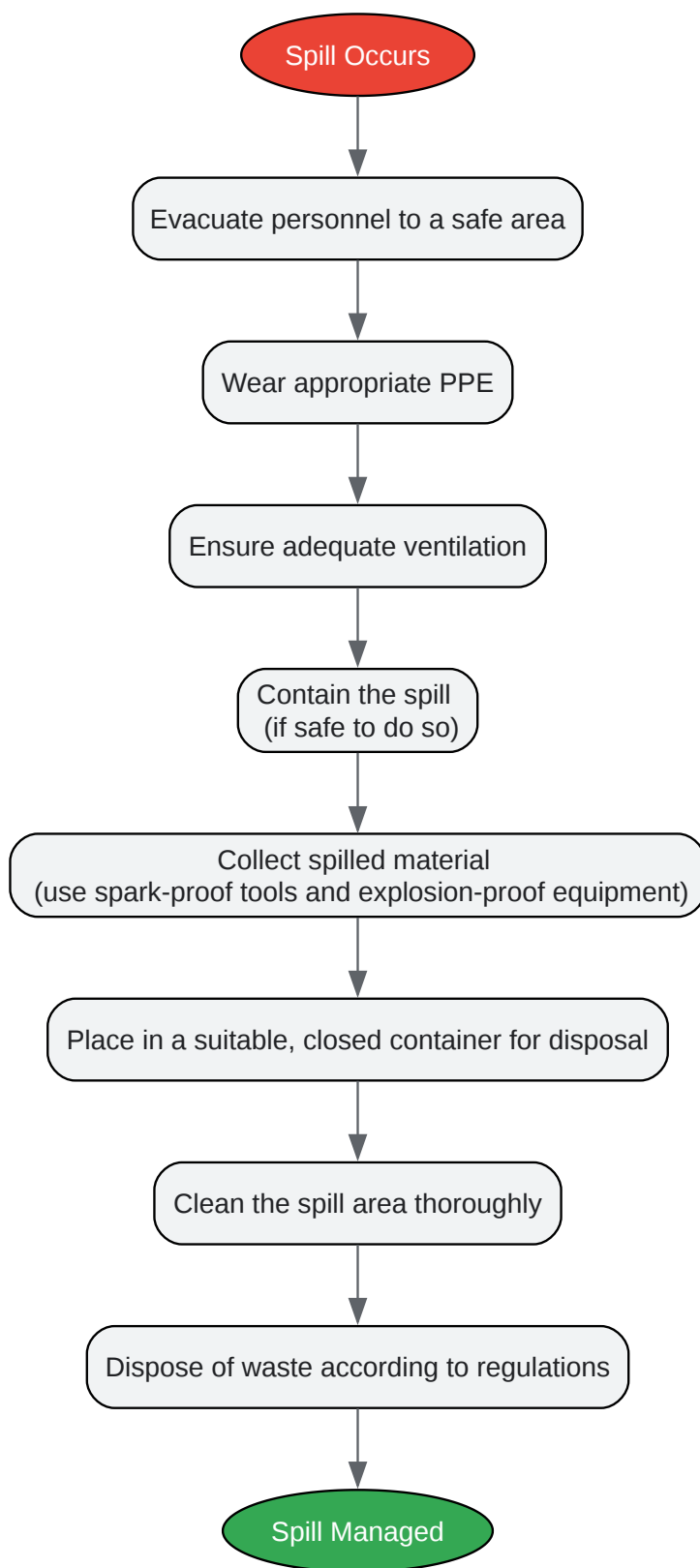
Exposure Route	First Aid Measures
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.

Spill and Disposal Plan

A clear plan for managing spills and disposing of waste is essential for laboratory safety and environmental protection.

Spill Response Workflow

The following diagram outlines the step-by-step procedure for responding to a spill of **NP-1815-PX sodium**.



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Spill response workflow for **NP-1815-PX sodium**.

Disposal Plan

- **Collect Waste:** Collect and arrange for the disposal of **NP-1815-PX sodium** waste.
- **Containerize:** Keep the chemical waste in suitable and closed containers for disposal.
- **Regulations:** Adhered or collected material should be promptly disposed of in accordance with appropriate local, state, and federal laws and regulations. Discharge into the environment must be avoided.^[1]

Experimental Protocols

Due to the proprietary nature of NP-1815-PX and its use in novel research, specific experimental protocols are not publicly available. Researchers should develop their own protocols based on the intended application, adhering to the safety guidelines outlined in this document and the manufacturer's recommendations. All experiments should be conducted in a controlled laboratory environment by trained personnel.

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References

- 1. targetmol.com [targetmol.com]
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